An In-depth Technical Guide to the Solubility of trans-Mevinphos

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Compound of Interest		
Compound Name:	*trans-Mevinphos*	
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Abstract

This technical guide provides a comprehensive analysis of the solubility of **trans-Mevinphos**, an organophosphate insecticide. Aimed at researchers, scientists, and professionals in drug development and environmental science, this document synthesizes critical data on the solubility of **trans-Mevinphos** in aqueous and organic media. We delve into the physicochemical properties governing this solubility, present collated quantitative data, and provide a detailed, field-proven protocol for solubility determination based on international standards. The causality behind experimental choices is explained to ensure both technical accuracy and practical applicability. Visual diagrams generated using DOT language clarify complex workflows and molecular interactions, reinforcing the principles of Expertise, Experience, Authoritativeness, and Trustworthiness (E-E-A-T).

Introduction: The Critical Role of Solubility

Mevinphos is a broad-spectrum organophosphate insecticide and acaricide known for its contact and systemic activity.[1] It exists as a mixture of two geometric isomers, (E) and (Z), often referred to as trans and cis, respectively.[2] The trans-isomer, **trans-Mevinphos** (also known as (Z)-Mevinphos or beta-Mevinphos), is a key component of the technical mixture.[3][4] Understanding its solubility is paramount for several scientific and industrial applications. In agrochemical formulation, solubility dictates the choice of solvents and delivery systems. For environmental scientists, it is a critical parameter for modeling environmental fate, transport, and potential for groundwater contamination.[1] In toxicological and drug development research, solubility in both aqueous and lipid-like environments is fundamental to predicting

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absorption, distribution, metabolism, and excretion (ADME). This guide provides the foundational data and methodologies essential for these critical assessments.

Physicochemical Profile of trans-Mevinphos

The solubility of a compound is intrinsically linked to its molecular structure and resulting physicochemical properties. **Trans-Mevinphos** ($C_7H_{13}O_6P$) is a polar organophosphate ester.[4] Its structure, containing a phosphate group, ester linkages, and a carbon-carbon double bond, creates a molecule with specific interactive capabilities that define its behavior in different solvents.

Key Physicochemical Properties:

- Molecular Weight: 224.15 g/mol [3][5][6]
- Physical State: Colorless to pale yellow liquid[4][5]
- LogP (Octanol/Water Partition Coefficient): A log Kow of 0.13 indicates that the compound is relatively hydrophilic, favoring partitioning into aqueous phases over non-polar lipid phases.[7]
- Vapor Pressure: 3×10^{-3} mmHg at 21°C, indicating low volatility.[5][8]
- Stability: Mevinphos is subject to hydrolysis, a critical factor in aqueous solubility studies. The rate of hydrolysis is highly dependent on pH, with stability decreasing as pH increases. The half-life is 120 days at pH 6, but only 1.4 hours at pH 11.[6][7]

The presence of polar functional groups (phosphate, ester) allows for dipole-dipole interactions and potential hydrogen bonding with protic solvents, which is a primary driver of its solubility characteristics.

Aqueous and Organic Solvent Solubility Data

The solubility of Mevinphos (as a mixture of isomers, which is highly indicative for the trans-isomer) has been extensively documented. The compound is generally characterized by high water solubility and miscibility with a wide range of organic solvents.

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Aqueous Solubility

Mevinphos is described as being miscible with water.[5][7][8] Miscibility implies that it can dissolve in water at any concentration, forming a homogeneous solution. Some sources provide a quantitative value, stating the water solubility is 6.0 x 10^5 mg/L, which is equivalent to 600 g/L.[1][7][9] This high solubility is consistent with its polar nature and low LogP value.

Factors Influencing Aqueous Solubility:

- pH: As an ester, **trans-Mevinphos** is susceptible to hydrolysis, especially under neutral to alkaline conditions.[7] Solubility experiments must be conducted in buffered solutions, and the duration of the experiment should be minimized to prevent significant degradation, which could lead to erroneous results.

- Temperature: While specific temperature-dependent solubility curves are not readily available in the cited literature, solubility of most solids and liquids in water increases with temperature. Standard solubility tests are typically performed at a controlled temperature, such as 20°C.[10]

Organic Solvent Solubility

The solubility of Mevinphos in organic solvents is broad, reflecting its ability to engage in various intermolecular interactions. The data indicates complete miscibility in many common laboratory solvents.

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Solvent Class	Solvent	Solubility	Reference
Alcohols	Ethanol, Isopropanol, Methanol	Miscible	[2][5][7]
Ketones	Acetone	Miscible	[5][7][8]
Aromatic Hydrocarbons	Benzene, Toluene, Xylene	Miscible	[5][7][8]
Chlorinated Hydrocarbons	Carbon Tetrachloride, Chloroform	Miscible	[5][7]
Aliphatic Hydrocarbons	Hexane	Practically Insoluble	[5][7]
Other Solvents	Carbon Disulfide, Kerosene	Slightly Soluble / Soluble	[5][7][11]

Expert Interpretation: The high miscibility in polar protic (alcohols) and polar aprotic (acetone, chloroform) solvents is expected due to the polar phosphate and ester groups. Its miscibility in non-polar aromatic solvents like benzene and xylene suggests that van der Waals forces also play a significant role. Conversely, its practical insolubility in non-polar aliphatic solvents like hexane highlights the importance of the molecule's overall polarity; hexane lacks the ability to form the necessary polar or aromatic interactions to effectively solvate **trans-Mevinphos**.[5][7]

Standard Protocol for Solubility Determination

To ensure data integrity and reproducibility, solubility must be determined using a standardized, self-validating methodology. The OECD Test Guideline 105, "Water Solubility," provides a robust framework.[10][12] The following protocol is adapted from the "Flask Method" described in this guideline, suitable for substances with solubility greater than 10^{-2} g/L.[10]

Principle of the Flask Method

The principle is to saturate a solvent with the test substance at a specific temperature and, after separating the undissolved solid, determine the concentration of the substance in the aqueous solution. This concentration is the solubility at that temperature.

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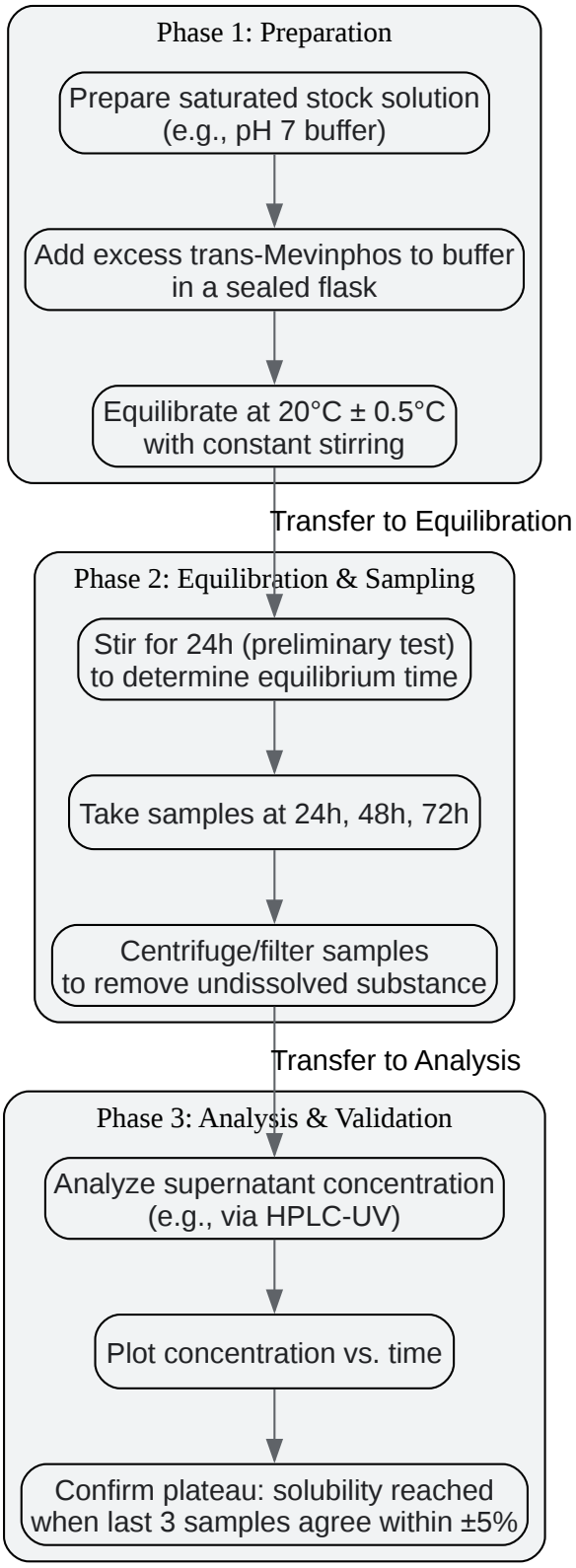
Experimental Workflow



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Caption: Workflow for OECD 105 Flask Method.

Detailed Step-by-Step Protocol

- Preparation:
  - Prepare a buffer solution at the desired pH (e.g., pH 7). The use of a buffer is critical to mitigate pH shifts and control hydrolysis.[13]
  - Add an excess amount of **trans-Mevinphos** to a flask containing the buffer. The excess is visually confirmed by the presence of undissolved material.
  - Seal the flask and place it in a thermostatically controlled shaker or water bath set to 20°C ± 0.5°C.[10]
- Equilibration:
  - Stir the solution vigorously. A preliminary test should be run to determine the time required to reach equilibrium. This is achieved by taking samples at various time points (e.g., 24, 48, 72 hours) until the concentration in solution becomes constant.
  - For the main study, stir for a period determined by the preliminary test, ensuring saturation is achieved.
- Sampling and Separation:
  - Stop the stirring and allow the mixture to settle.
  - Withdraw an aliquot of the supernatant using a pipette.
  - Immediately centrifuge the aliquot at high speed to pellet any remaining suspended particles. Alternatively, filter through a syringe filter (e.g., 0.45 µm PTFE) that does not adsorb the analyte. This separation step is crucial for accuracy.
- Analysis:
  - Accurately dilute the clear supernatant with an appropriate mobile phase.

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- Determine the concentration of **trans-Mevinphos** using a validated analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV). A calibration curve with known standards must be prepared.

- Validation and Reporting:
  - The solubility is reported as the average concentration from at least three independent replicate flasks.
  - The results are considered valid if the concentrations measured at different equilibration times (e.g., 24h, 48h) are consistent, indicating a true equilibrium has been reached.[14]

Causality and In-Depth Insights

The choice of experimental parameters is dictated by the physicochemical nature of **trans-Mevinphos**.

Caption: Factors influencing solubility and protocol design.

- Why Use a Buffer? The ester linkages in **trans-Mevinphos** are prone to hydrolysis, a reaction that can be catalyzed by H^+ or OH^- ions.[6][7] Without a buffer, the pH could drift during the experiment, altering the chemical integrity of the analyte and leading to an inaccurate measurement of the true solubility.

- Why is Equilibrium Confirmation Mandatory? Simply mixing for a fixed time is insufficient. A self-validating protocol requires proof that the system has reached a steady state. By taking multiple samples over time and showing that the concentration has plateaued, one demonstrates that the solvent is truly saturated and the measured value represents the thermodynamic solubility limit.

- Why Centrifuge/Filter? The presence of microscopic, undissolved particles in the analyzed sample will artificially inflate the measured concentration, leading to a gross overestimation of solubility. Physical separation via centrifugation or non-adsorptive filtration is a non-negotiable step to ensure only the truly dissolved substance is quantified.

Conclusion

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trans-Mevinphos exhibits high solubility in water and a wide range of polar organic solvents, while being practically insoluble in non-polar aliphatic hydrocarbons.[5][7] This behavior is a direct consequence of its polar molecular structure. Accurate and reproducible determination of its solubility requires strict adherence to standardized protocols, such as the OECD 105 Flask Method, with careful control of experimental variables like pH and temperature, and rigorous confirmation that equilibrium has been achieved. The data and methodologies presented in this guide provide a robust foundation for researchers in agrochemistry, environmental science, and toxicology.

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